

# 7-Bromoisoquinolin-3-ol: A Technical Guide to Solubility and Stability

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## Compound of Interest

Compound Name: *7-Bromoisoquinolin-3-ol*

Cat. No.: *B1291703*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **7-Bromoisoquinolin-3-ol**, a key intermediate in the synthesis of complex molecules for pharmaceutical development. While specific experimental data for this compound is not extensively available in public literature, this document outlines the methodologies for determining these critical parameters, presents data for structurally similar compounds, and offers a framework for its handling and storage.

## Chemical and Physical Properties

**7-Bromoisoquinolin-3-ol** is a halogenated hydroxyisoquinoline that serves as a valuable building block in medicinal chemistry. Its structure, featuring a bromine atom and a hydroxyl group on the isoquinoline core, allows for diverse chemical modifications.

Property	Value	Reference
IUPAC Name	7-bromoisoquinolin-3-ol	<a href="#">[1]</a>
CAS Number	662139-46-0	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>6</sub> BrNO	<a href="#">[1]</a>
Molecular Weight	224.06 g/mol	<a href="#">[1]</a>
Appearance	Off-white to pale yellow crystalline powder	<a href="#">[1]</a>

## Solubility Profile

Quantitative solubility data for **7-Bromoisoquinolin-3-ol** is not readily available in published literature. However, based on the properties of structurally related compounds, a general solubility profile can be inferred. For instance, 7-Bromo-3-methoxyisoquinoline is slightly soluble in water but soluble in organic solvents like ethanol and DMSO.

Table 2.1: Predicted Solubility of **7-Bromoisoquinolin-3-ol**

Solvent	Predicted Solubility
Water	Slightly Soluble
Dimethyl Sulfoxide (DMSO)	Soluble
Dimethylformamide (DMF)	Soluble
Ethanol	Soluble
Methanol	Soluble
Acetonitrile	Slightly Soluble
Chloroform	Slightly Soluble

## Experimental Protocol for Solubility Determination

The following protocol outlines a standard method for determining the thermodynamic solubility of **7-Bromoisoquinolin-3-ol**.

**Objective:** To determine the equilibrium solubility of **7-Bromoisoquinolin-3-ol** in various solvents at a specified temperature.

**Materials:**

- **7-Bromoisoquinolin-3-ol**
- Selected solvents (e.g., water, DMSO, ethanol, PBS buffers of various pH)
- Vials with screw caps
- Shaking incubator or orbital shaker
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector
- Analytical balance
- Volumetric flasks and pipettes

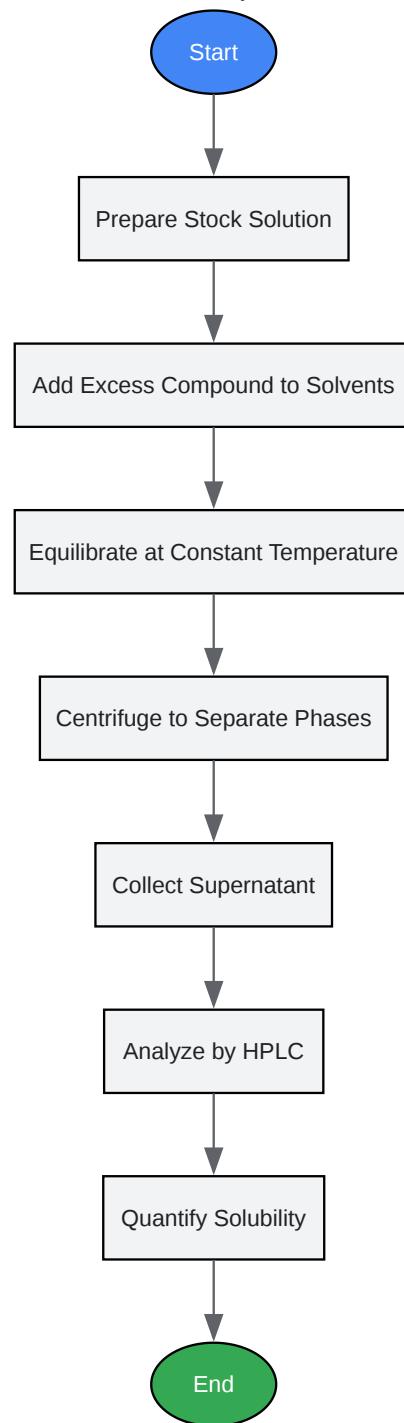
**Procedure:**

- **Preparation of Stock Solution:** Prepare a stock solution of **7-Bromoisoquinolin-3-ol** of known concentration in a suitable organic solvent (e.g., DMSO).
- **Sample Preparation:** Add an excess amount of **7-Bromoisoquinolin-3-ol** to a series of vials, each containing a known volume of the test solvent.
- **Equilibration:** Tightly cap the vials and place them in a shaking incubator set at a constant temperature (e.g., 25°C or 37°C) for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.

- Phase Separation: After equilibration, centrifuge the vials at high speed to pellet the undissolved solid.
- Sample Analysis: Carefully collect an aliquot of the supernatant, ensuring no solid particles are transferred. Dilute the aliquot with a suitable solvent and analyze the concentration of **7-Bromoisoquinolin-3-ol** using a validated HPLC method.
- Quantification: Determine the solubility by comparing the peak area of the sample to a standard curve generated from the stock solution.

Diagram 2.1: Experimental Workflow for Solubility Determination

## Workflow for Solubility Determination

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Caption: Workflow for determining the thermodynamic solubility of a compound.

## Stability Profile

The stability of **7-Bromoisoquinolin-3-ol** is a critical parameter for its use as a research chemical and in drug development. Stability testing ensures that the compound maintains its chemical integrity and purity under various environmental conditions.

Table 3.1: Predicted Stability of **7-Bromoisoquinolin-3-ol**

Condition	Predicted Stability
Solid State (Room Temperature, Protected from Light)	Stable
Solution (DMSO, -20°C)	Stable for several months
Aqueous Solution (Neutral pH)	Moderate stability, potential for degradation
Acidic/Basic Conditions	Potential for hydrolysis or other degradation
Exposure to Light	Potential for photodegradation

## Experimental Protocol for Stability Assessment

This protocol is based on the International Council for Harmonisation (ICH) guidelines for stability testing of new drug substances.

**Objective:** To evaluate the stability of **7-Bromoisoquinolin-3-ol** under various storage conditions over time.

**Materials:**

- **7-Bromoisoquinolin-3-ol**
- Stability chambers with controlled temperature and humidity
- Appropriate containers (e.g., amber glass vials)
- HPLC system
- Mass spectrometer (MS) for degradation product identification

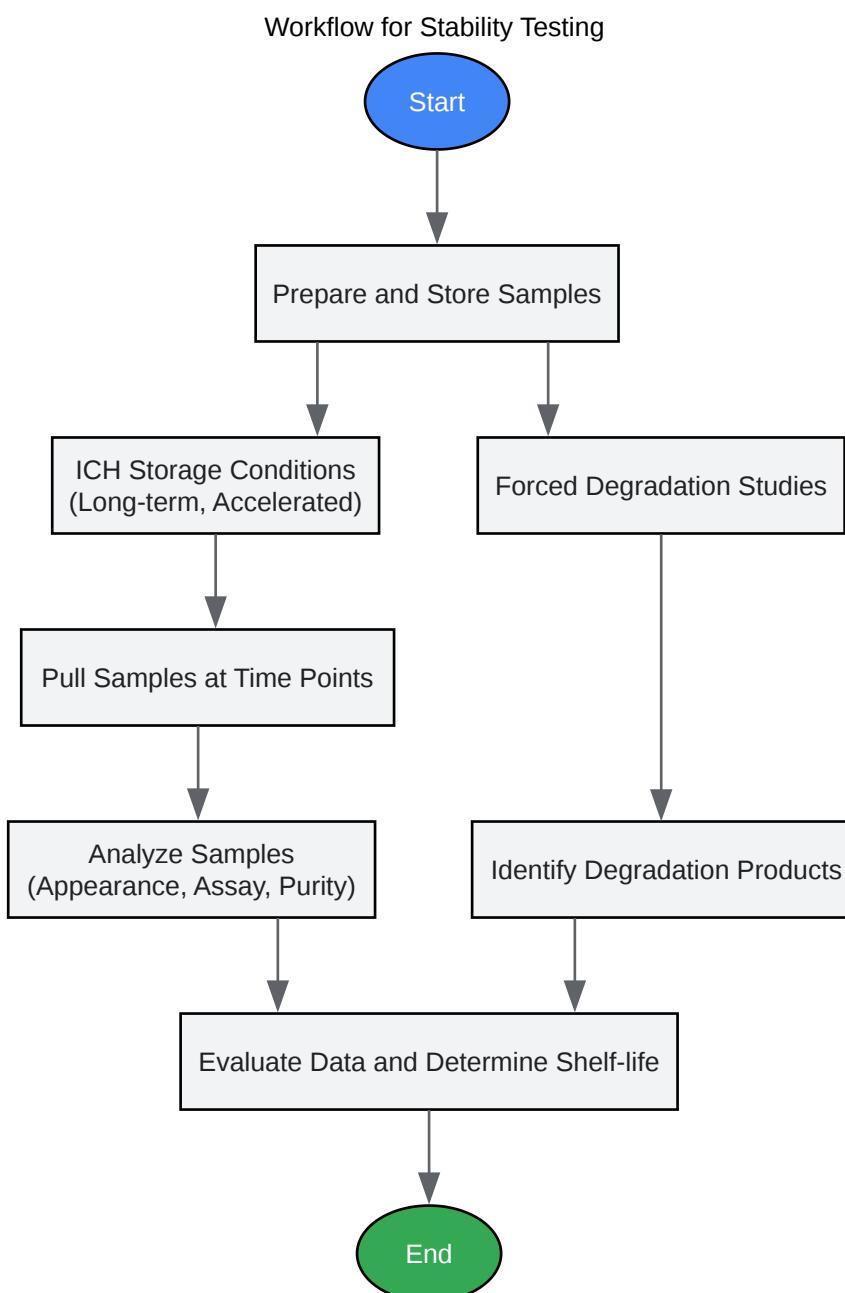
- Forced degradation study reagents (e.g., HCl, NaOH, H<sub>2</sub>O<sub>2</sub>)

Procedure:

- Sample Preparation: Accurately weigh and store **7-Bromoisoquinolin-3-ol** in appropriate containers under the specified storage conditions.
- Storage Conditions (ICH Guidelines):
  - Long-term: 25°C ± 2°C / 60% RH ± 5% RH
  - Intermediate: 30°C ± 2°C / 65% RH ± 5% RH
  - Accelerated: 40°C ± 2°C / 75% RH ± 5% RH
- Time Points: Pull samples at predetermined time points (e.g., 0, 3, 6, 9, 12, 18, 24, 36 months for long-term testing).
- Analysis: At each time point, analyze the samples for:
  - Appearance: Visual inspection for any physical changes.
  - Assay: Quantification of the remaining **7-Bromoisoquinolin-3-ol** using a stability-indicating HPLC method.
  - Purity/Degradation Products: Detection and quantification of any impurities or degradation products.
- Forced Degradation Studies: To understand potential degradation pathways, subject the compound to stress conditions:
  - Acidic Hydrolysis: Treat with HCl.
  - Basic Hydrolysis: Treat with NaOH.
  - Oxidation: Treat with H<sub>2</sub>O<sub>2</sub>.
  - Thermal Stress: Expose to high temperature.

- Photostability: Expose to light (ICH Q1B).
- Data Evaluation: Analyze the data to determine the shelf-life and recommend appropriate storage conditions.

Diagram 3.1: Experimental Workflow for Stability Testing



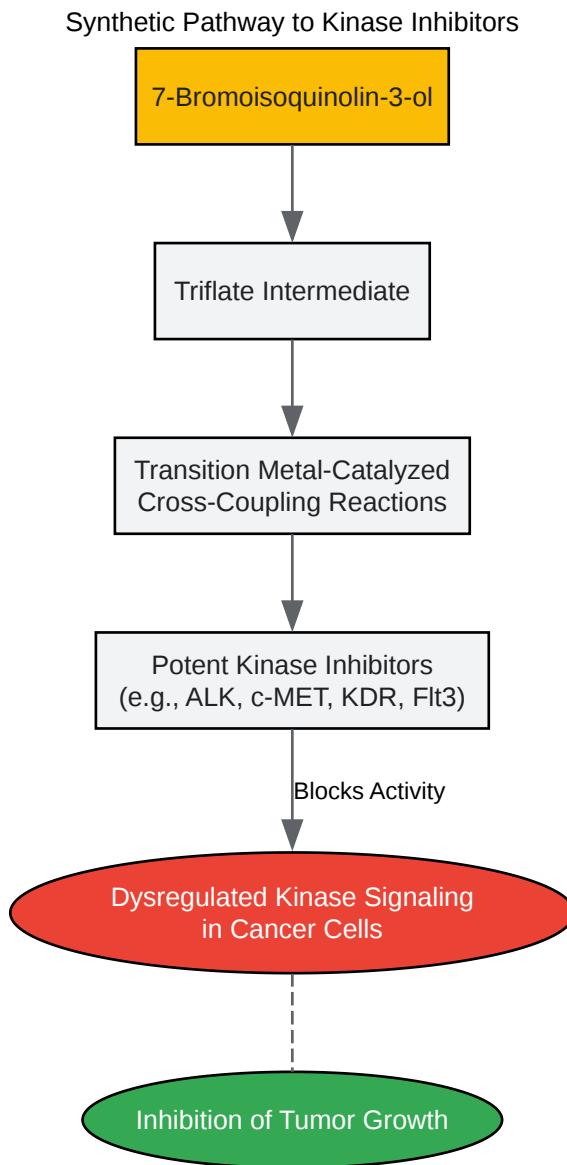
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Caption: Workflow for conducting stability testing according to ICH guidelines.

## Signaling Pathways and Applications

**7-Bromoisoquinolin-3-ol** is primarily utilized as a synthetic intermediate in the development of kinase inhibitors for the treatment of proliferative diseases like cancer.<sup>[1]</sup> Kinases are crucial enzymes in cell signaling pathways that regulate cell growth, proliferation, and survival. Dysregulation of kinase activity is a hallmark of many cancers.

Diagram 4.1: Role of **7-Bromoisoquinolin-3-ol** in Kinase Inhibitor Synthesis



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Caption: Role of **7-Bromoisoquinolin-3-ol** in synthesizing kinase inhibitors.

## Conclusion

While specific experimental data on the solubility and stability of **7-Bromoisoquinolin-3-ol** is limited, this guide provides a robust framework for its characterization based on established

scientific principles and regulatory guidelines. The provided experimental protocols can be readily adapted to generate the necessary data for research and development purposes. Understanding these properties is essential for the effective use of this versatile building block in the synthesis of novel therapeutic agents.

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## References

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